

Safeguarding Your Research: A Comprehensive Guide to Handling Pyrimidine-2-Thiol

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Compound of Interest

Compound Name: *pyrimidine-2-thiol*

Cat. No.: B7767146

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **pyrimidine-2-thiol**, including operational and disposal plans, to empower your team with the knowledge to manage this chemical responsibly.

Chemical and Physical Properties

Understanding the fundamental properties of **pyrimidine-2-thiol** is the first step toward safe handling. This solid, often appearing as a yellow powder, possesses the following characteristics:

Property	Value	Reference
CAS Number	1450-85-7	[1] [2]
Molecular Formula	C ₄ H ₄ N ₂ S	[1] [2]
Molecular Weight	112.15 g/mol	[1]
Appearance	Yellow powder/Solid	[1] [3]
Melting Point	230 °C (decomposes)	[1]
Solubility in Water	Insoluble	[1]

Hazard Identification and Personal Protective Equipment (PPE)

Pyrimidine-2-thiol is classified with specific hazards that necessitate the use of appropriate personal protective equipment.

Hazard Classification:

Hazard	GHS Pictogram	Signal Word	Hazard Statements
Skin Irritation	GHS07	Warning	H315: Causes skin irritation
Eye Irritation	GHS07	Warning	H319: Causes serious eye irritation
Respiratory Irritation	GHS07	Warning	H335: May cause respiratory irritation

Recommended Personal Protective Equipment (PPE):

To mitigate the risks associated with **pyrimidine-2-thiol**, the following PPE is mandatory:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or eyeglasses compliant with OSHA's 29 CFR 1910.133 or European Standard EN166.[1]	Protects against eye irritation from dust or splashes.
Skin Protection	Appropriate protective gloves (e.g., nitrile) and impervious clothing to prevent skin exposure.[1][4]	Prevents skin irritation upon contact.
Respiratory Protection	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[1] Use is required when dusts are generated.	Protects against respiratory tract irritation from inhaling dust.

Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is crucial for maintaining a safe laboratory environment.

Handling:

- Work in a well-ventilated area to minimize dust generation and accumulation.[1]
- Avoid contact with eyes, skin, and clothing.[1]
- Wash hands thoroughly after handling the substance and before reuse of contaminated clothing.[1]
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Use non-sparking tools and take precautionary measures against static discharge.[5]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1]
- Keep in a dark place under an inert atmosphere, with a recommended storage temperature of 2-8°C.[3]
- Store away from incompatible substances such as acids, strong oxidizing agents, acid anhydrides, and acid chlorides.[5]

Emergency Procedures and First Aid

In the event of exposure or a spill, immediate and appropriate action is critical.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, provide oxygen.[4]
Skin Contact	Immediately remove all contaminated clothing and wash the affected skin with plenty of soap and water.[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing.
Ingestion	Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.[4]

Spill Response:

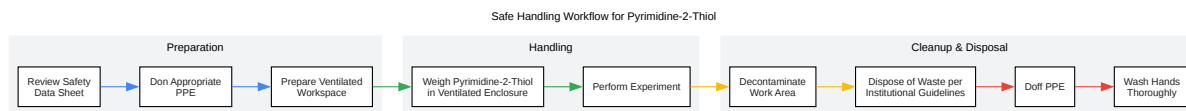
For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[1] Ensure the area is well-ventilated.

Disposal Plan

Dispose of **pyrimidine-2-thiol** and its containers in accordance with all applicable local, state, and federal regulations.[5] Do not allow the chemical to enter drains or the environment.[4]

Workflow for Handling Pyrimidine-2-Thiol

The following diagram outlines the standard operating procedure for the safe handling of **pyrimidine-2-thiol** from receipt to disposal.



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Caption: Standard operating procedure for **pyrimidine-2-thiol**.

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